

Essential Safety and Logistical Information for Handling (13Z)-Eicosen-10-one

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Compound of Interest

Compound Name: (13Z)-Eicosen-10-one

Cat. No.: B110143

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Disclaimer: No specific Safety Data Sheet (SDS) for **(13Z)-Eicosen-10-one** was publicly available at the time of this writing. The following guidance is based on the chemical structure of the compound, which consists of a long aliphatic chain with a ketone functional group and a carbon-carbon double bond. It is predicted to be a solid at room temperature with low volatility and low acute toxicity. These recommendations should be supplemented by a thorough risk assessment by qualified personnel before commencing any work.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **(13Z)-Eicosen-10-one**. It outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE is crucial to minimize exposure and ensure personal safety when handling **(13Z)-Eicosen-10-one**. The following table summarizes the recommended PPE.

Protection Type	Specific PPE	Purpose	Standard
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes and dust particles.	ANSI Z87.1 / EN 166
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact with the chemical.	ASTM F1001 / EN 374
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.	---
Respiratory Protection	Generally not required if handled in a well-ventilated area due to low volatility. If creating aerosols or dust, use a NIOSH-approved respirator with a particulate filter.	Protects against inhalation of dust or aerosols.	NIOSH 42 CFR 84

Operational and Disposal Plans

Handling Procedures:

- Engineering Controls: Handle **(13Z)-Eicosen-10-one** in a well-ventilated laboratory.^[1] A chemical fume hood is recommended if there is a potential for generating dust or aerosols.
- Safe Handling Practices:
 - Avoid contact with skin and eyes.^[1]
 - Avoid breathing dust.
 - Wash hands thoroughly after handling.
 - Use appropriate tools to handle the solid to avoid generating dust.

- Keep containers tightly closed when not in use.

Storage:

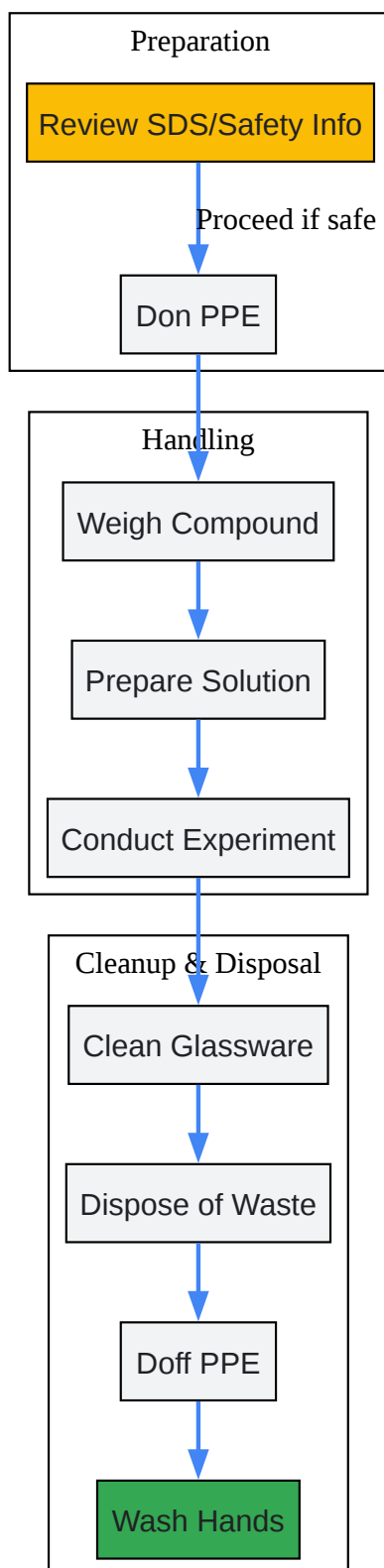
- Store in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.
- Ensure containers are properly labeled.

Disposal Plan:

- Waste Characterization: While **(13Z)-Eicosen-10-one** is not expected to be a hazardous waste, it is the responsibility of the waste generator to determine the proper waste classification.
- Non-Hazardous Waste: If determined to be non-hazardous, it can be disposed of as solid laboratory waste in accordance with local, state, and federal regulations.^[2]
 - Place the waste in a sealed, properly labeled container.
 - Do not dispose of down the drain or in the regular trash unless specifically permitted by institutional guidelines.
- Contaminated Materials: Dispose of any contaminated PPE or other materials in the same manner as the chemical waste.

Experimental Workflow

The following diagram illustrates a general workflow for the safe handling of a non-volatile chemical solid like **(13Z)-Eicosen-10-one**.



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Caption: A generalized workflow for safely handling **(13Z)-Eicosen-10-one** in a laboratory setting.

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References

- 1. Ketones - Chemical Safety Facts [chemicalsafetyfacts.org]
- 2. sfasu.edu [sfasu.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling (13Z)-Eicosen-10-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110143#personal-protective-equipment-for-handling-13z-eicosen-10-one]

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